

An In-depth Technical Guide to N,3-Dimethylbutanamide

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Compound of Interest

Compound Name: *n,3-dimethylbutanamide*

Cat. No.: B1633665

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Introduction

N,3-Dimethylbutanamide is a chemical compound belonging to the amide functional group. Its structure consists of a butanamide backbone with two methyl group substituents, one on the nitrogen atom (N) and another at the third carbon position (3). This guide provides a comprehensive overview of its chemical properties, a generalized synthesis protocol, and relevant data for research and development purposes.

Chemical Properties and Data

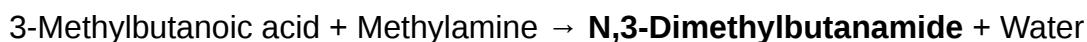
The fundamental chemical and physical properties of **N,3-Dimethylbutanamide** are summarized below. This data is crucial for understanding its behavior in various experimental settings.[\[1\]](#)

Property	Value	Source
IUPAC Name	N,3-dimethylbutanamide	PubChem[1]
Molecular Formula	C6H13NO	PubChem[1]
Molecular Weight	115.17 g/mol	PubChem[1]
CAS Number	21458-36-6	Guidechem
Canonical SMILES	CC(C)CC(=O)NC	PubChem[1]
InChI Key	GFWZPTGIVKRQNM-UHFFFAOYSA-N	PubChem[1]
Computed XLogP3	0.8	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Exact Mass	115.099714038 Da	PubChem[1]
Topological Polar Surface Area	29.1 Å ²	PubChem[1]

Synthesis of N,3-Dimethylbutanamide: A Generalized Experimental Protocol

While a specific, detailed experimental protocol for the synthesis of **N,3-dimethylbutanamide** is not readily available in the reviewed literature, a generalized approach can be derived from standard amide synthesis methodologies. The most common and direct method involves the reaction of a carboxylic acid (or its activated derivative) with an amine.

Reaction Scheme:



Materials and Reagents:

- 3-Methylbutanoic acid
- Methylamine (solution in a suitable solvent, e.g., THF or water)
- A coupling agent (e.g., DCC, EDC)
- Anhydrous solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF))
- Base (e.g., Triethylamine (TEA), Diisopropylethylamine (DIPEA))
- Aqueous HCl solution (for workup)
- Saturated aqueous NaHCO₃ solution (for workup)
- Brine (for workup)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Experimental Procedure:

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 3-methylbutanoic acid (1.0 equivalent) and dissolve it in an appropriate anhydrous solvent such as DCM or THF.
- Addition of Base and Amine: Add a suitable base like triethylamine (1.1-1.5 equivalents) to the solution. Subsequently, add methylamine (1.0-1.2 equivalents) to the reaction mixture.
- Activation of Carboxylic Acid: In a separate flask, dissolve the coupling agent (e.g., EDC, 1.1-1.3 equivalents) in the anhydrous solvent. This solution is then added dropwise to the main reaction mixture, typically at a reduced temperature (e.g., 0 °C) to control the reaction rate and minimize side reactions.
- Reaction Monitoring: The reaction is allowed to warm to room temperature and stirred for a period ranging from a few hours to overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

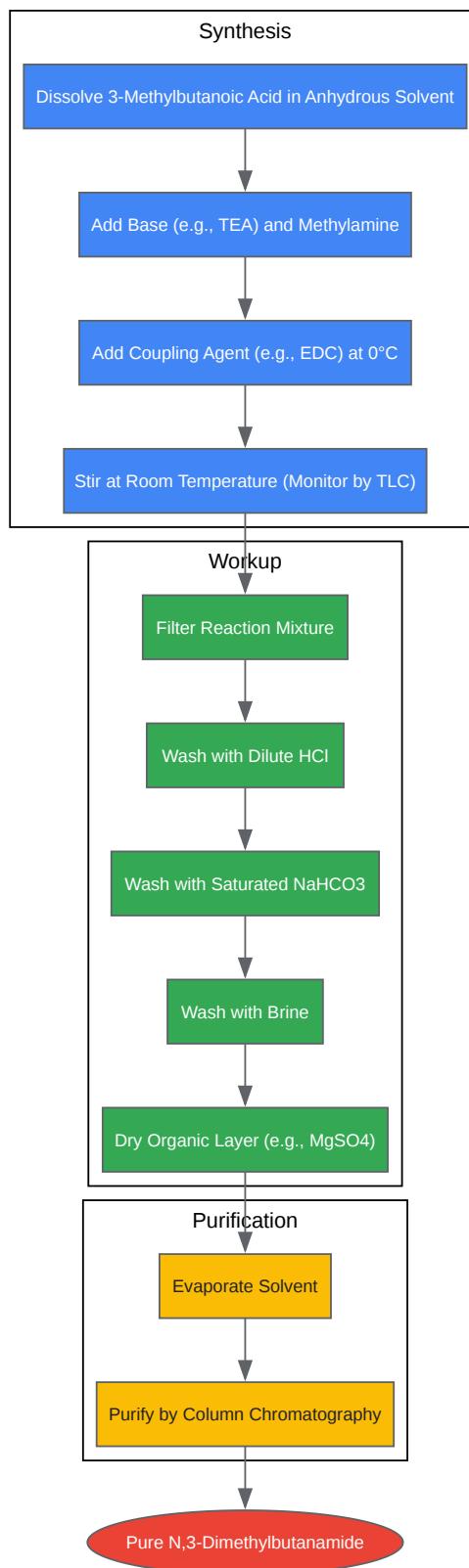
- Workup:
 - Once the reaction is complete, the mixture is typically filtered to remove any solid byproducts (e.g., urea byproduct if DCC or EDC is used).
 - The filtrate is then washed sequentially with a dilute aqueous HCl solution, saturated aqueous NaHCO₃ solution, and brine.
 - The organic layer is separated and dried over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
- Purification: The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure to yield the crude product. The crude **N,3-dimethylbutanamide** can then be purified by a suitable method, most commonly column chromatography on silica gel.

Biological Activity and Signaling Pathways

Extensive searches of scientific literature and chemical databases did not yield any specific information regarding the biological activity, mechanism of action, or involvement in any signaling pathways for **N,3-dimethylbutanamide**. This suggests that the compound may not have been extensively studied for its pharmacological or biological effects, or it may be a relatively novel or uncharacterized molecule in the context of drug discovery and development. Therefore, no signaling pathway diagrams can be provided at this time.

Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for the synthesis and purification of **N,3-dimethylbutanamide** as described in the experimental protocol.

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Caption: Generalized workflow for the synthesis of **N,3-dimethylbutanamide**.

Conclusion

This technical guide provides foundational information on **N,3-dimethylbutanamide**, including its chemical properties and a generalized synthesis protocol. The absence of data on its biological activity presents an opportunity for novel research in the fields of pharmacology and drug discovery. The provided experimental workflow can serve as a starting point for the chemical synthesis and subsequent investigation of this compound.

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References

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